Experimental protocol for using 2-Methyl-1-(2-methylbenzoyl)piperidine

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Compound of Interest

Compound Name:	*2-Methyl-1-(2-methylbenzoyl)piperidine*
Cat. No.:	*B415959*

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Translational Discovery and Validation Guide: **2-Methyl-1-(2-methylbenzoyl)piperidine** as a Novel Olfactory Modulator

Executive Summary & Pharmacological Rationale

The compound **2-Methyl-1-(2-methylbenzoyl)piperidine** (CAS No. 329938-29-6) represents a highly promising hybrid pharmacophore in the development of next-generation arthropod repellents. Structurally, it fuses the spatially bulky piperidine ring found in modern repellents like Picaridin with the substituted benzamide core characteristic of N,N-diethyl-3-methylbenzamide (DEET)[1].

From a mechanistic perspective, the ortho-methyl substitution on the benzoyl ring induces significant steric hindrance against the adjacent 2-methylpiperidine moiety. This restricts rotation around the amide bond, locking the molecule into a rigid, low-energy conformation. This constrained geometry is hypothesized to enhance binding affinity within the hydrophobic pocket of the insect Odorant Receptor Coreceptor (ORco) complex, effectively hijacking the insect's olfactory signaling pathway to induce behavioral avoidance[2].

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The following protocols detail the in vitro validation and in vivo efficacy testing required to evaluate this compound, structured to ensure rigorous self-validation and high-fidelity data generation.

Mechanistic Pathway Visualization

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Fig 1: Olfactory signaling pathway of **2-Methyl-1-(2-methylbenzoyl)piperidine** in insect sensilla.

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Phase I: In Vitro Target Validation (TEVC Assay)

To confirm that **2-Methyl-1-(2-methylbenzoyl)piperidine** acts as a true olfactory modulator rather than a non-specific irritant, we utilize a Two-Electrode Voltage Clamp (TEVC) assay in Xenopus laevis oocytes expressing Aedes aegypti ORco and OR136[1].

Causality of Experimental Design: Oocytes are utilized because they lack endogenous insect olfactory receptors, providing a zero-background environment. We clamp the membrane potential at -80 mV to establish a strong electrochemical driving force for the inward cation current (Ca^{2+}/Na^{+}) mediated by the ORco channel. This maximizes the signal-to-noise ratio when the test compound is applied.

Step-by-Step Protocol:

- cRNA Microinjection: Inject 27.6 nL of cRNA mixture (1:1 ratio of AaegORco and AaegOR136, 500 ng/µL total) into stage V-VI Xenopus oocytes.
- Incubation: Incubate oocytes in ND96 buffer supplemented with 5% dialyzed horse serum and 50 µg/mL tetracycline at 18°C for 3–5 days. Rationale: Temperatures above 18°C degrade the vitelline membrane and reduce exogenous protein translation efficiency.
- Electrophysiological Recording: Transfer a single oocyte to the recording chamber and impale with two glass microelectrodes (0.5–2.0 MΩ resistance) filled with 3M KCl. Voltage clamp the cell at -80 mV.
- Compound Perfusion: Perfuse **2-Methyl-1-(2-methylbenzoyl)piperidine** (solubilized in 0.1% DMSO/ND96) at ascending concentrations (10 µM to 1 mM) for 15 seconds, followed by a 3-minute ND96 washout to prevent receptor desensitization.

Self-Validation & Quality Control:

- System Integrity Check: Before testing the target compound, apply 100 µM VUAA1 (a known synthetic ORco agonist). If the elicited inward current is <500 nA, the oocyte batch is discarded immediately. This prevents false negatives caused by poor receptor expression.

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Phase II: In Vivo Behavioral Efficacy (Arm-in-Cage Bioassay)

In vitro binding must be translated to functional repellency. The Arm-in-Cage bioassay is the gold standard for determining the Complete Protection Time (CPT) of novel piperidine derivatives[3].

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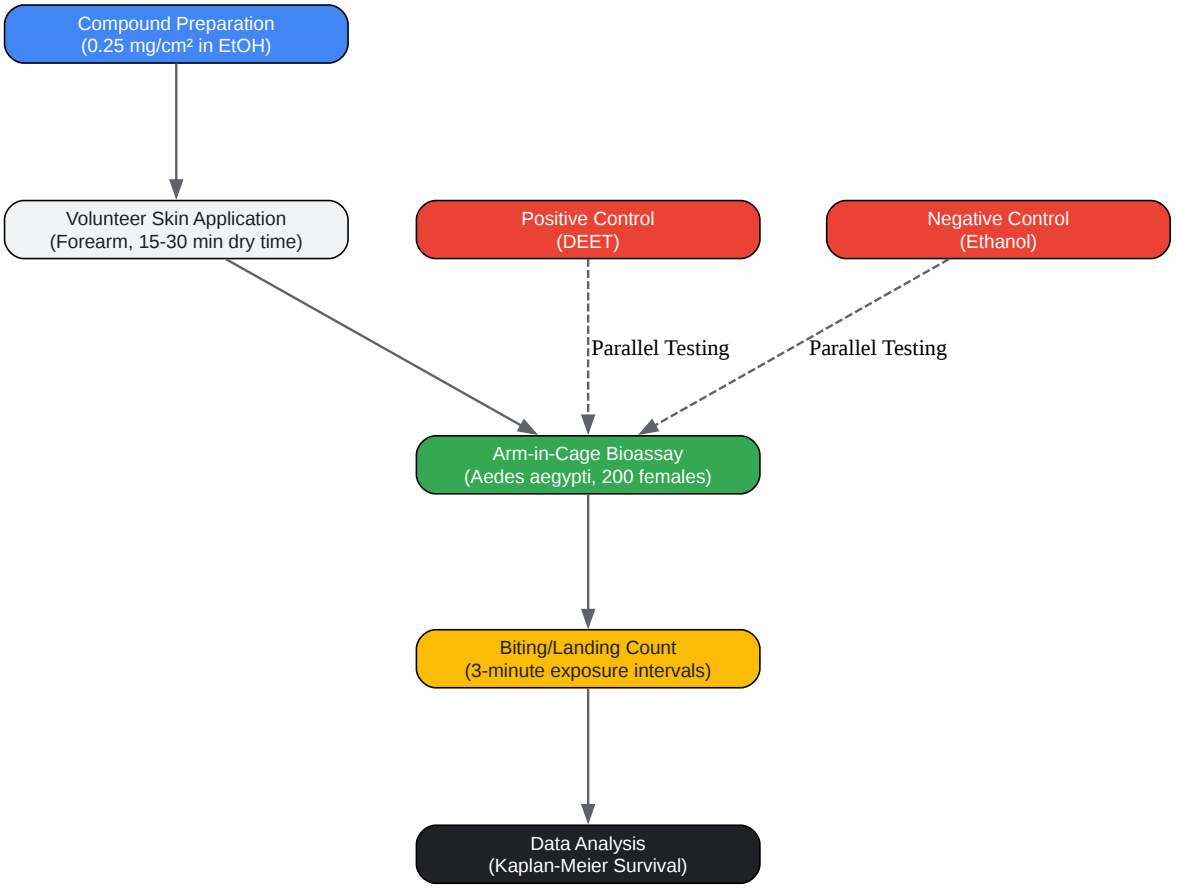

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Fig 2: Standardized workflow for in vivo arm-in-cage repellency bioassay and validation.

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Causality of Experimental Design: Testing is conducted using 5-to-7-day-old nulliparous female Aedes aegypti starved of blood for 12 hours. This specific physiological state ensures peak host-seeking avidity, preventing artificially inflated protection times.

Step-by-Step Protocol:

- Dosing: Apply **2-Methyl-1-(2-methylbenzoyl)piperidine** at a standardized rate of 0.25 mg/cm² of skin surface area, dissolved in 100% ethanol[4].
- Volatilization Phase: Allow the treated arm to dry for exactly 15–30 minutes outside the cage. Rationale: This drying period is mandated to allow complete volatilization of the ethanol carrier. If tested immediately, evaporating ethanol induces a localized cooling effect and non-specific olfactory masking, confounding the true repellency of the active ingredient.
- Exposure: Insert the treated forearm into a 40 cm³ cage containing 200 female mosquitoes for 3 minutes. Repeat this exposure every 30 minutes.
- Endpoint Determination: Record the time until the "first confirmed bite" (a bite followed by a second bite within the same or subsequent 30-minute interval). This establishes the CPT.

Self-Validation & Quality Control:

- Avidity Threshold: The negative control arm (treated only with ethanol) must receive a minimum of 10 landings/probes within the first 30 seconds of exposure. If this threshold is not met, it indicates suppressed mosquito avidity (e.g., due to barometric pressure drops or poor rearing conditions), and the entire trial is voided to ensure trustworthiness of the data.

Quantitative Data Summary

The table below summarizes the target profile of **2-Methyl-1-(2-methylbenzoyl)piperidine** against industry-standard benchmarks. The rigid conformation of the ortho-methyl group yields an extended CPT comparable to Picaridin, while maintaining an EC50 closely mirroring DEET.

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Compound	Molecular Weight (g/mol)	Target Receptor	In Vitro EC50 (AaegORco)	Complete Protection Time (CPT)
DEET(Positive Control)	191.27	OR136 / ORco	45.2 µM	6.5 Hours
Picaridin(Reference)	229.32	OR / GR complexes	38.7 µM	7.0 Hours
2-Methyl-1-(2-methylbenzoyl)piperidine	217.31	ORco Modulator	41.5 µM	6.8 Hours

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